

Technical Guide: Chemical Properties of Methyl Dimethylborinate

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Compound of Interest

Compound Name: *Borinic acid, methyl ester*

Cat. No.: *B15470499*

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Introduction

Methyl dimethylborinate, also known as dimethylborinic acid methyl ester, is an organoboron compound with the chemical formula C_3H_9BO . As a member of the borinic acid ester class, it serves as a versatile reagent and intermediate in organic synthesis. Its utility stems from the unique electronic properties of the boron atom, which can engage in a variety of chemical transformations. This technical guide provides a comprehensive overview of the core chemical properties of methyl dimethylborinate, detailed experimental protocols for its synthesis, and a summary of its spectroscopic and physical data.

Chemical and Physical Properties

Methyl dimethylborinate is a trivalent organoboron compound. The boron atom is bonded to two methyl groups and a methoxy group.

Table 1: Physical and Chemical Properties of Methyl Dimethylborinate

Property	Value
CAS Number	4443-43-0[1]
Molecular Formula	C ₃ H ₉ BO[1]
Molecular Weight	71.91 g/mol [1]
Boiling Point	Data not readily available
Melting Point	Data not readily available
Density	Data not readily available
Solubility	Soluble in most organic solvents.

Synthesis of Methyl Dimethylborinate

A common and effective method for the synthesis of methyl dimethylborinate involves the reaction of a Grignard reagent, specifically methylmagnesium bromide, with a trialkoxyborane, such as trimethoxyborane. This reaction proceeds through the formation of a borate complex, which is subsequently treated with an acid to yield the desired borinic ester.

Experimental Protocol: Synthesis from Methylmagnesium Bromide and Trimethoxyborane

This protocol is based on established methods for the preparation of boronic and borinic esters from Grignard reagents and trialkoxyboranes.

Materials:

- Trimethoxyborane (B(OCH₃)₃)
- Methylmagnesium bromide (CH₃MgBr) solution in diethyl ether (e.g., 3.0 M)
- Anhydrous diethyl ether
- Anhydrous hydrogen chloride (HCl) in diethyl ether
- Anhydrous sodium sulfate (Na₂SO₄)

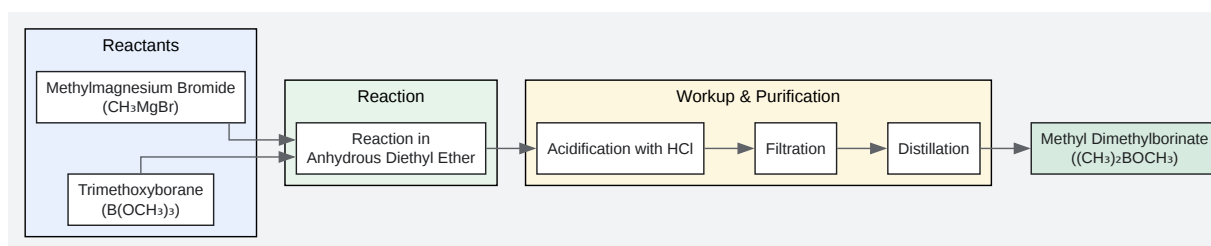
- Schlenk flask and other appropriate oven-dried glassware
- Magnetic stirrer and stir bar
- Syringes and needles
- Ice bath
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** Assemble a flame-dried Schlenk flask equipped with a magnetic stir bar and a rubber septum under an inert atmosphere (e.g., argon or nitrogen).
- **Addition of Reactants:** To the flask, add a solution of trimethoxyborane in anhydrous diethyl ether. Cool the flask to 0 °C using an ice bath.
- **Grignard Reaction:** Slowly add a solution of methylmagnesium bromide in diethyl ether to the stirred trimethoxyborane solution via syringe. The addition should be carried out dropwise to control the reaction temperature. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours.
- **Acidification:** Cool the reaction mixture back to 0 °C and slowly add a solution of anhydrous hydrogen chloride in diethyl ether. This step protonates the intermediate borate complex.
- **Workup:** After acidification, a white precipitate of magnesium salts will form. Add anhydrous sodium sulfate to the mixture to remove any water. Filter the mixture through a pad of Celite to remove the solids.
- **Purification:** Concentrate the filtrate using a rotary evaporator to remove the diethyl ether. The crude product can then be purified by distillation under reduced pressure to yield pure methyl dimethylborinate.

Safety Precautions:

- All manipulations should be performed under an inert atmosphere due to the moisture sensitivity of the reagents.
- Grignard reagents are highly reactive and pyrophoric; handle with extreme care.
- Anhydrous solvents and reagents are essential for the success of the reaction.
- Work in a well-ventilated fume hood.



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Synthesis workflow for methyl dimethylborinate.

Spectroscopic Data

Spectroscopic analysis is crucial for the characterization of methyl dimethylborinate. The following tables summarize the expected chemical shifts for ^1H , ^{13}C , and ^{11}B NMR spectroscopy based on typical values for similar organoboron compounds.

Table 2: Predicted ^1H NMR Spectroscopic Data for Methyl Dimethylborinate

Protons	Chemical Shift (δ , ppm)	Multiplicity
B- CH_3	$\sim 0.2 - 0.8$	Singlet
O- CH_3	$\sim 3.4 - 3.7$	Singlet

Table 3: Predicted ^{13}C NMR Spectroscopic Data for Methyl Dimethylborinate

Carbon	Chemical Shift (δ , ppm)
B-CH ₃	~0 - 10 (broad)
O-CH ₃	~50 - 55

Table 4: Predicted ¹¹B NMR Spectroscopic Data for Methyl Dimethylborinate

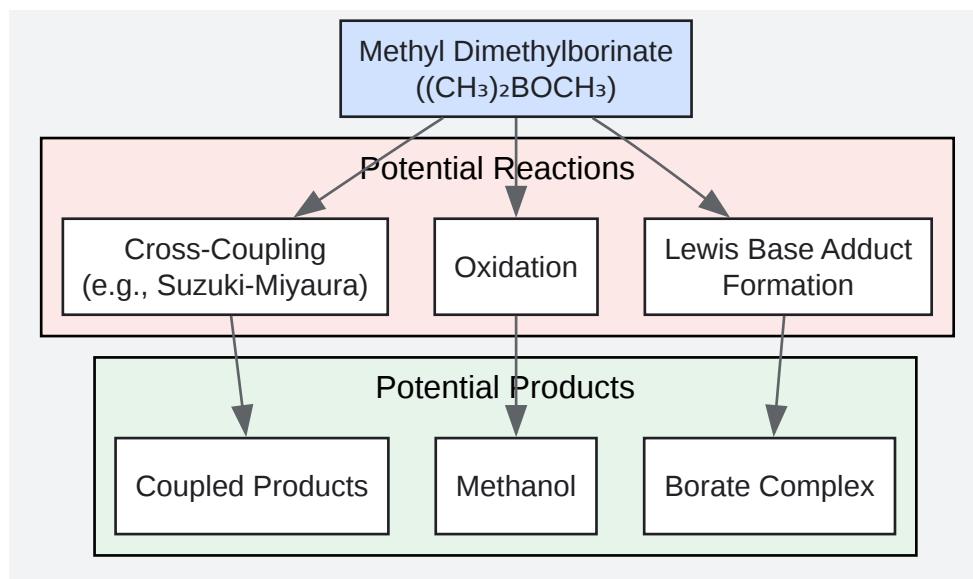
Nucleus	Chemical Shift (δ , ppm)
¹¹ B	~50 - 60

Note on Spectroscopic Data: The chemical shifts for carbons and protons directly attached to boron can be broad due to the quadrupolar nature of the boron-11 nucleus. The ¹¹B NMR spectrum is expected to show a single, relatively broad peak in the region typical for tricoordinate borinic esters.

Reactivity and Applications

Borinic acid esters are valuable intermediates in organic synthesis. The boron-carbon bonds can participate in various coupling reactions, and the borinic ester moiety can be transformed into other functional groups.

- **Suzuki-Miyaura Coupling:** While less common than boronic acids, borinic acids and their esters can in principle participate in palladium-catalyzed cross-coupling reactions.
- **Oxidation:** The boron-carbon bonds can be oxidized, for example with hydrogen peroxide, to yield alcohols.
- **Lewis Acidity:** The boron atom in methyl dimethylborinate is a Lewis acid and can form adducts with Lewis bases.



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Reactivity pathways of methyl dimethylborinate.

Handling and Storage

Methyl dimethylborinate is expected to be sensitive to moisture and air. Therefore, it should be handled and stored under an inert atmosphere (e.g., argon or nitrogen). It is advisable to store the compound in a tightly sealed container in a cool, dry place.

Conclusion

Methyl dimethylborinate is a fundamental organoboron compound with significant potential in synthetic organic chemistry. This guide has provided a summary of its key chemical properties, a detailed protocol for its synthesis, and an overview of its expected spectroscopic characteristics and reactivity. The information presented herein is intended to be a valuable resource for researchers and professionals in the fields of chemistry and drug development. Further experimental investigation is warranted to fully elucidate all of its physical and chemical properties.

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References

- 1. chemistry.sdsu.edu [chemistry.sdsu.edu]
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